The Chemical Architecture and Functional Profile of Dora-22: A Technical Overview

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Compound of Interest

Compound Name:	*Dora-22*
CAS No.:	*1088991-95-0*
Cat. No.:	*B1263808*

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Abstract

Dora-22 is a potent and selective dual orexin receptor antagonist (DORA) that has garnered significant interest in the scientific community for its potential therapeutic applications, primarily in the treatment of insomnia. Its mechanism of action, targeting both orexin receptor 1 (OX1R) and orexin receptor 2 (OX2R), offers a novel approach to sleep modulation by selectively suppressing the wake-promoting orexin system. This technical guide provides a comprehensive overview of the chemical structure of **Dora-22**, summarizes key quantitative data from preclinical studies, details relevant experimental protocols, and visualizes its mechanism of action and experimental workflows.

Chemical Structure and Properties of **Dora-22**

Dora-22, with the IUPAC name [(2R,5R)-5-[(5-fluoro-2-pyridinyl)oxymethyl]-2-methylpiperidin-1-yl]-(5-fluoro-2-pyrimidin-2-ylphenyl)methanone, is a complex small molecule. Its chemical and physical properties are summarized in the table below.

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Property	Value
Molecular Formula	C23H22F2N4O2
Molecular Weight	424.4 g/mol
CAS Number	1088991-95-0
IUPAC Name	[(2R,5R)-5-[(5-fluoro-2-pyridinyl)oxymethyl]-2-methylpiperidin-1-yl]-(5-fluoro-2-pyrimidin-2-ylphenyl)methanone
SMILES	CC1CC--INVALID-LINK--COC4=NC=C(C=C4)F
InChI Key	ADNQCBKNFSDDHY-HZPDHXFCSA-N

Mechanism of Action: Dual Orexin Receptor Antagonism

The orexin system, comprising orexin-A and orexin-B neuropeptides and their receptors OX1R and OX2R, is a central regulator of wakefulness. Orexin neurons in the lateral hypothalamus project to and excite various arousal-promoting centers in the brain. **Dora-22** functions by competitively binding to and inhibiting both OX1R and OX2R, thereby blocking the wake-promoting signals of orexin peptides. This targeted suppression of the orexin system facilitates the transition to and maintenance of sleep.[1]

The signaling pathway can be visualized as follows:

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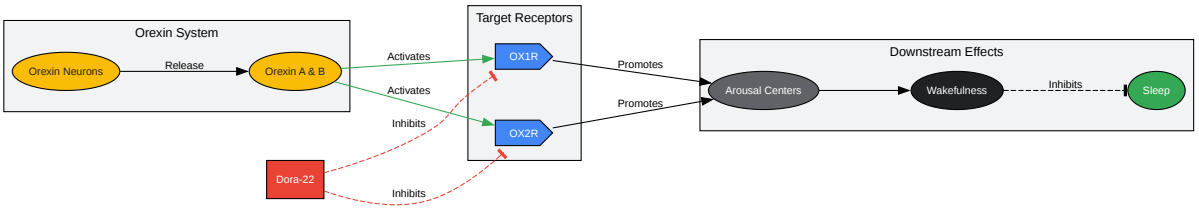

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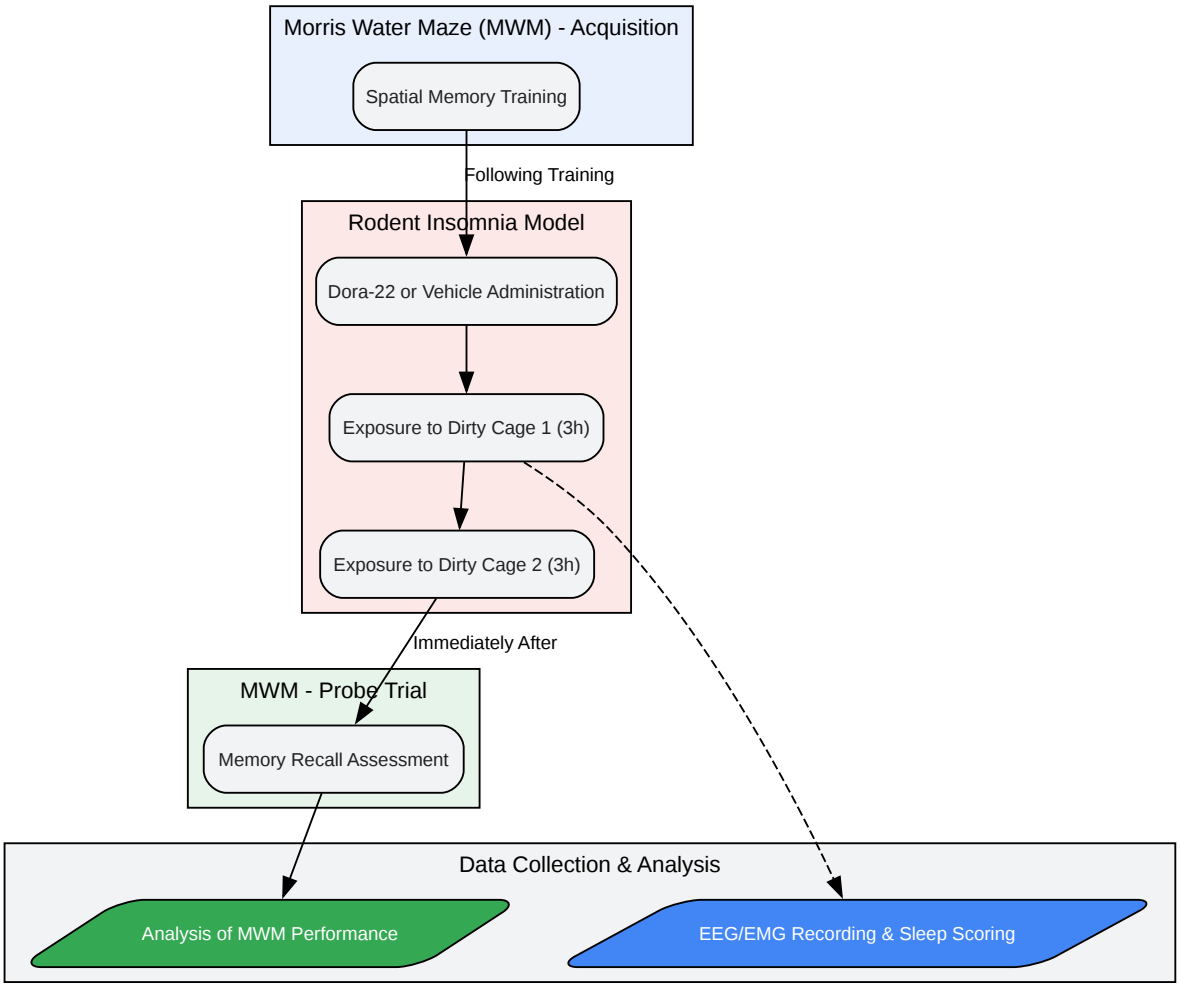

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References

- 1. Nonclinical pharmacology of daridorexant: a new dual orexin receptor antagonist for the treatment of insomnia - PMC [pmc.ncbi.nlm.nih.gov]
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